Comparative Reactivity Guide: 5-Bromothiazole-4-carbaldehyde vs. 2-Bromothiazole

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Compound of Interest

Compound Name:	*5-Bromothiazole-4-carbaldehyde*
CAS No.:	*934346-19-7*
Cat. No.:	*B6227613*

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Executive Summary

The choice between 2-bromothiazole and **5-bromothiazole-4-carbaldehyde** represents a strategic decision between exploiting the intrinsic electron-deficiency of the thiazole C2 position versus leveraging a bifunctional, orthogonal scaffold at the C4/C5 positions.

- 2-Bromothiazole is a "hot" electrophile. It is highly reactive toward Nucleophilic Aromatic Substitution (SNAr) and Lithiation-Halogen Exchange at the C2 position. It is best used when introducing nucleophiles (amines, thiols) or when C2-functionalization is the primary objective.

- **5-Bromothiazole-4-carbaldehyde** is a "bifunctional" scaffold.[1] The C5-bromide is deactivated toward SNAr but highly active for Palladium-catalyzed cross-couplings (Suzuki, Stille). The C4-aldehyde provides an orthogonal handle for reductive aminations or condensations, often without disturbing the C5-Br bond.

Quick Comparison Matrix

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Feature	2-Bromothiazole	5-Bromothiazole-4-carbaldehyde
CAS Number	3034-53-5	934346-19-7
Primary Reactivity	SNAr (C2), Lithiation (C2)	Pd-Cross Coupling (C5), Carbonyl Addition (C4)
SNAr Susceptibility	High (C2 is electron-deficient)	Low (C5 is electron-rich; aldehyde not sufficient to activate for SNAr)
Suzuki Coupling	Excellent (C2-Pd insertion)	Excellent (C5-Pd insertion facilitated by EWG at C4)
Lithiation Stability	Stable at -78°C (Li-Halogen exchange)	Unstable (Aldehyde incompatible with R-Li without protection)
Key Application	Heteroaryl-Amine synthesis	Bi-aryl synthesis with pendant formyl handle

Electronic Structure & Reactivity Logic

2-Bromothiazole: The C2 "Sink"

The thiazole ring is π-electron deficient, similar to pyridine. The C2 position, flanked by both Sulfur and Nitrogen, is the most electron-deficient site (lowest LUMO coefficient). Consequently, 2-bromothiazole behaves like an acid chloride equivalent; the bromine is easily displaced by nucleophiles.

5-Bromothiazole-4-carbaldehyde: The C5 "Source"

The C5 position of thiazole is naturally electron-rich (highest HOMO coefficient), behaving more like a thiophene. However, in **5-bromothiazole-4-carbaldehyde**, the C4-formyl group acts as an Electron Withdrawing Group (EWG).

- Effect on C5: The EWG lowers the electron density at C5, making the C-Br bond more susceptible to Oxidative Addition by Pd(0), but not sufficiently electron-deficient to permit facile SNAr displacement.

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- Orthogonality: The aldehyde reacts with "hard" nucleophiles (Grignards, hydrides) faster than the C-Br bond reacts, allowing for chemoselective modification of the aldehyde while retaining the bromide for later coupling.

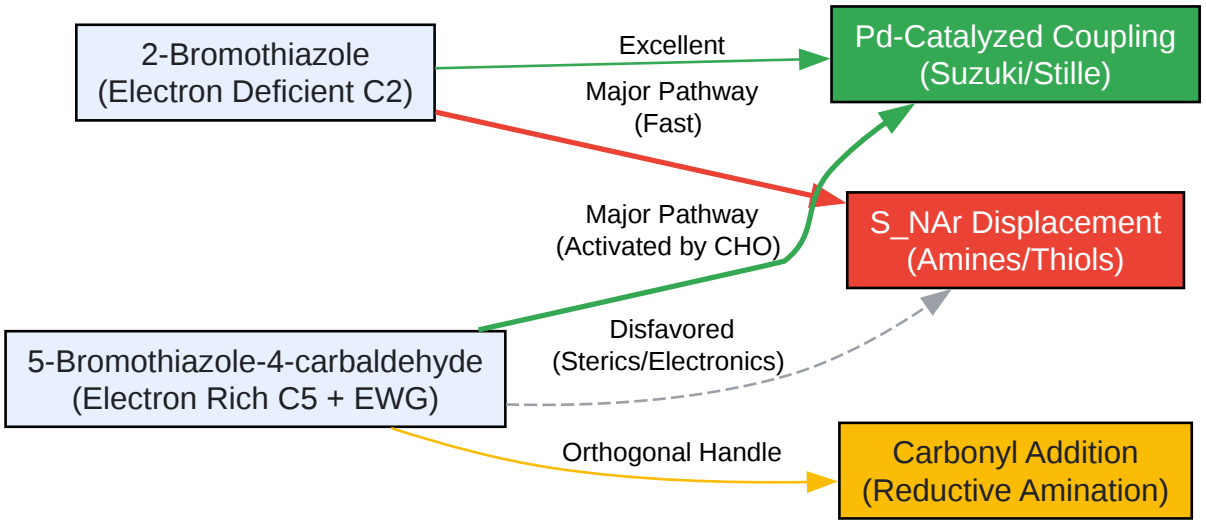

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Figure 1: Divergent reactivity pathways. 2-Bromothiazole favors nucleophilic displacement, while the 5-bromo analog favors metal-catalyzed coupling.

Experimental Protocols

Protocol A: SNAr Displacement on 2-Bromothiazole

Target: Synthesis of 2-aminothiazole derivatives.

Rationale: The C2-Br bond is labile. Strong bases are not always required if the nucleophile is sufficiently potent.

- Reagents: 2-Bromothiazole (1.0 equiv), Amine (1.2–1.5 equiv), K2CO3 (2.0 equiv).
- Solvent: DMF or DMSO (Polar aprotic solvents stabilize the Meisenheimer-like transition state).
- Conditions: Heat to 80–100°C for 4–12 hours.

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- Workup: Dilute with water, extract with EtOAc. The product is often solid and can be recrystallized.
- Note: For less reactive amines, use Pd-catalysis (Buchwald-Hartwig) as the thermal SNAr may require decomposition-level temperatures (>140°C).

Protocol B: Suzuki Coupling of **5-Bromothiazole-4-carbaldehyde**

Target: Synthesis of 4-formyl-5-arylthiazoles.

Rationale: The aldehyde is sensitive to strong bases and oxidation. Mild bases and strictly anaerobic conditions are required to prevent the Cannizzaro reaction or Pd-catalyzed decarbonylation.

- Reagents:
  - **5-Bromothiazole-4-carbaldehyde** (1.0 equiv)
  - Aryl Boronic Acid (1.1 equiv)
  - Catalyst: Pd(dppf)Cl2·DCM (3–5 mol%) — Chosen for stability and resistance to poisoning by sulfur.
  - Base: Na2CO3 (2.0 equiv) or K3PO4 (mild bases preferred over hydroxides).
- Solvent: 1,4-Dioxane : Water (4:1 ratio). Degas thoroughly with Argon.
- Conditions: Heat at 80°C for 2–6 hours. Monitor by LCMS.[2]
- Critical Step: Do not overheat (>100°C) to avoid decarbonylation of the aldehyde.
- Purification: Flash chromatography (Hexane/EtOAc). The aldehyde makes the product polar and UV-active.

Protocol C: Chemoselective Aldehyde Functionalization

Target: Grignard addition to C4-CHO while retaining C5-Br.

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Rationale: Grignard addition to the aldehyde is kinetically faster than metal-halogen exchange at the C5-Br position at low temperatures.

- Reagents: **5-Bromothiazole-4-carbaldehyde** (1.0 equiv), R-MgBr (1.1 equiv).
- Solvent: Anhydrous THF.
- Conditions: Cool to -78°C. Add Grignard dropwise. Stir for 30 min, then quench immediately with sat. NH4Cl at low temp.
- Outcome: Yields the secondary alcohol with the C5-Br intact. Warming to 0°C or RT during addition will lead to complex mixtures of halogen exchange and addition.

Performance Data & Troubleshooting

Yield Comparison for Common Reactions

Reaction Type	2-Bromothiazole	5-Bromothiazole-4-carbaldehyde
SNAr (Morpholine, 100°C)	85-95% Yield	< 10% (No reaction/Decomp)
Suzuki Coupling (Ph-B(OH)2)	75-90% Yield	80-92% Yield
Lithiation (n-BuLi, -78°C)	Stable Li-species formed	Decomposition (Polymerization)
Reductive Amination	N/A (No carbonyl)	Excellent (Standard conditions)

Troubleshooting "Stalled" Reactions

- Problem: Suzuki coupling of **5-bromothiazole-4-carbaldehyde** stalls at 50% conversion.
  - Cause: The aldehyde group can coordinate to Pd, or the sulfur atom can poison the catalyst.
  - Solution: Switch to a high-turnover catalyst system like XPhos Pd G3 or increase catalyst loading to 5 mol%. Ensure the reaction mixture is rigorously degassed to prevent oxidation of the aldehyde to the carboxylic acid (which shuts down the coupling).

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- Problem: SNAr on 2-bromothiazole yields black tar.
  - Cause: Thermal decomposition of the thiazole ring at high temperatures (>120°C).
  - Solution: Lower temperature to 80°C and use a stronger base (NaH) or switch to Buchwald-Hartwig conditions (Pd2(dba)3/Xantphos).

References

- General Thiazole Reactivity: Thiazole and Its Derivatives. In The Chemistry of Heterocyclic Compounds; Metzger, J. V., Ed.; Wiley-Interscience, 1979. Note: Foundational text establishing C2 vs C5 electronic bias.
- **5-Bromothiazole-4-carbaldehyde** (CAS 934346-19-7)
  - Source: Enamine Store / BLD Pharm Catalog D
  - Classification: Aryl Halide for Pd-catalyzed Couplings.[1][3]
  - URL:
- Suzuki Coupling of Thiazoles: Ohno, H., et al. "Palladium-Catalyzed Cross-Coupling Reactions of Bromothiazoles." Chem. Pharm. Bull.1986, 34, 1589. Relevance: Establishes baseline yields for C2 vs C5 couplings.
- Aldehyde Functionalization in Bromo-Thiazoles
  - Patent US20210332039A1. "Synthesis of (5-bromo-1,3-thiazol-4-yl)methanol."
  - Relevance: Demonstrates chemoselective Grignard addition to the aldehyde in the presence of C5-Br.
  - URL:

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Sources

- 1. EnamineStore [enaminestore.com]
- 2. 5198-80-1 | 2-Bromothiazole-4-carbaldehyde - Moldb [moldb.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
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